

Protocol for preparing BM-1197 stock solution in DMSO

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Compound of Interest

Compound Name: BM-1197
Cat. No.: B12422564

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Application Notes and Protocols

Topic: Protocol for Preparing **BM-1197** Stock Solution in DMSO

Audience: Researchers, scientists, and drug development professionals.

Abstract

BM-1197 is a potent and selective dual inhibitor of the anti-apoptotic proteins Bcl-2 and Bcl-xL, which are often overexpressed in various cancers.[1][2][3][4][5] It demonstrates significant anti-tumor effects both in vitro and in vivo by inducing apoptosis.[2][3][6] Accurate preparation of a stock solution is critical for ensuring reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of a **BM-1197** stock solution using Dimethyl Sulfoxide (DMSO) as the solvent.

Quantitative Data Summary

The following table summarizes the key quantitative information for **BM-1197**.

Parameter	Value	Source(s)
Molecular Weight	1131.77 g/mol	[1]
Chemical Formula	C ₅₃ H ₅₉ ClF ₄ N ₆ O ₇ S ₄	[1]
Recommended Solvent	DMSO	[2]
Common Stock Concentration	10 mM	[2]
Storage of Powder	-20°C for 3 years, 4°C for 2 years	[7]
Storage of Stock Solution	-80°C for up to 6 months, -20°C for up to 1 month	[7]

Experimental Protocol: Preparation of a 10 mM BM-1197 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **BM-1197** in DMSO.

Materials:

- **BM-1197** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

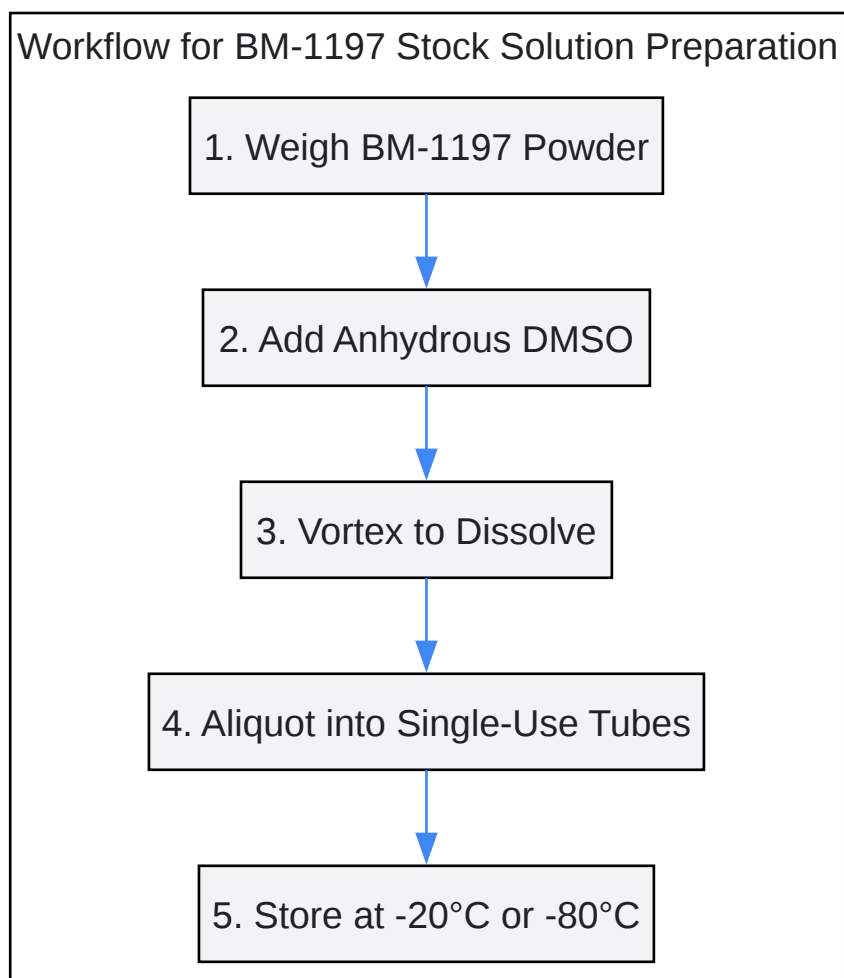
- Pre-weighing Preparation:
 - Before opening, bring the vial of **BM-1197** powder to room temperature to prevent condensation.
 - Ensure the analytical balance is clean, calibrated, and located in an area free from drafts.
- Calculating the Required Mass:
 - To prepare a 10 mM stock solution, the required mass of **BM-1197** must be calculated using its molecular weight (1131.77 g/mol).
 - Calculation:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 1131.77 \text{ g/mol} = 0.0113177 \text{ g}$
 - $\text{Mass (mg)} = 11.32 \text{ mg}$
 - Therefore, to prepare 1 mL of a 10 mM stock solution, you will need to weigh out approximately 11.32 mg of **BM-1197**. Adjust the mass and volume as needed for your experimental requirements.
- Weighing **BM-1197**:
 - Tare the balance with a sterile microcentrifuge tube or vial.
 - Carefully weigh the calculated amount of **BM-1197** powder into the tube. Handle the powder in a chemical fume hood if possible.
- Dissolution in DMSO:
 - Add the calculated volume of DMSO to the tube containing the **BM-1197** powder. For example, add 1 mL of DMSO to 11.32 mg of the compound.

- Cap the tube securely.
- Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
- Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear. If dissolution is slow, gentle warming in a 37°C water bath for a few minutes may be considered.[8]
- Aliquoting and Storage:
 - Once fully dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This practice minimizes contamination and avoids repeated freeze-thaw cycles which can degrade the compound.[7]
 - Clearly label each aliquot with the compound name, concentration, and date of preparation.
 - Store the aliquots at -20°C or -80°C. For long-term storage (up to 6 months), -80°C is recommended.[7]

Dilution for Cell-Based Assays:

- When preparing working solutions for cell culture experiments, the DMSO stock solution should be diluted in the culture medium.
- It is crucial to ensure the final concentration of DMSO in the culture medium is low (typically <0.5%, with <0.1% being preferable) to avoid solvent-induced cytotoxicity.[7][9]
- Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.

Visualizations



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Caption: Workflow for preparing **BM-1197** stock solution.

Safety and Handling Precautions

- Always handle chemical compounds in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- DMSO is a powerful solvent and can facilitate the absorption of substances through the skin. Avoid direct contact.

- Consult the Safety Data Sheet (SDS) for **BM-1197** and DMSO for comprehensive safety information before handling.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Dispose of chemical waste according to your institution's guidelines.

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